

Omeprazole-N-Oxide: An In-Depth Technical Guide on a Key Metabolite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Omeprazole-N-oxide*

Cat. No.: B194791

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Omeprazole, a widely prescribed proton pump inhibitor, undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. While the major metabolic pathways leading to the formation of 5-hydroxyomeprazole and omeprazole sulfone are well-documented, another metabolite, **omeprazole-N-oxide**, has garnered attention for its potential role in drug-drug interactions and as a significant product of omeprazole biotransformation. This technical guide provides a comprehensive overview of **omeprazole-N-oxide**, focusing on its formation, physicochemical properties, and its impact on drug metabolism.

Omeprazole-N-oxide is formed through the N-oxidation of the pyridine ring of the omeprazole molecule.^[1] This metabolite has been identified in *in vivo* studies and is also considered a potential impurity in commercial omeprazole preparations.^[2] Understanding the characteristics and metabolic fate of **omeprazole-N-oxide** is crucial for a complete comprehension of omeprazole's pharmacokinetic profile and its potential for drug-drug interactions.

Physicochemical Properties of Omeprazole-N-Oxide

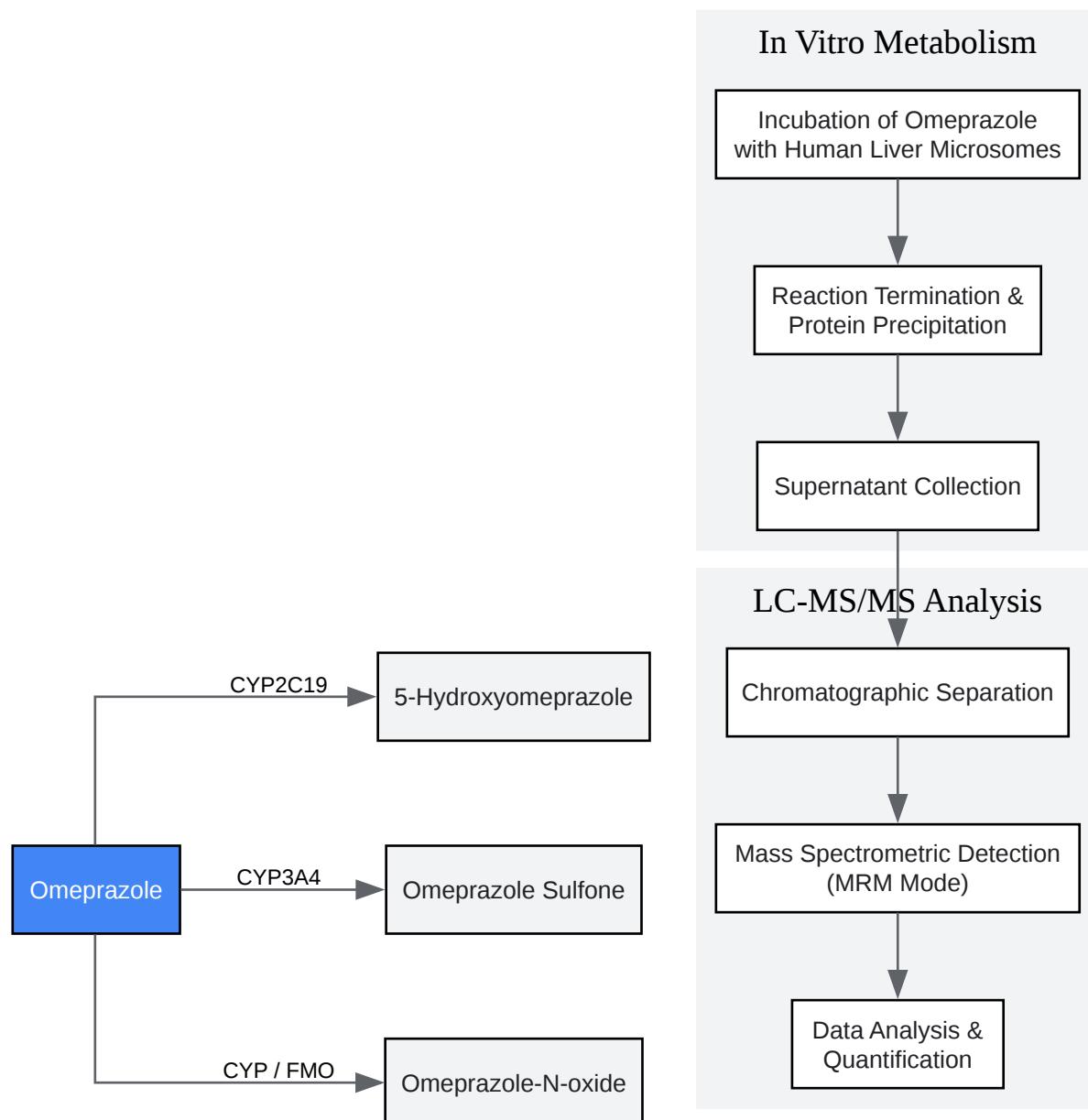
A clear understanding of the physical and chemical characteristics of **omeprazole-N-oxide** is fundamental for its analysis and characterization in metabolic studies.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₉ N ₃ O ₄ S	[1]
Molecular Weight	361.4 g/mol	[1]
CAS Number	176219-04-8	[1]
Appearance	Solid	[1]
UV/Vis. λ _{max}	272, 303 nm	[1]
Solubility	Soluble in DMSO (approx. 1 mg/ml)	[1]

Metabolic Pathways of Omeprazole

Omeprazole is primarily metabolized in the liver by CYP2C19 and CYP3A4.[\[3\]](#) The major metabolites are 5-hydroxyomeprazole and omeprazole sulfone.[\[4\]](#) The formation of **omeprazole-N-oxide** represents an alternative metabolic route. While the specific quantitative contribution of different enzyme systems to N-oxide formation is an area of ongoing research, both CYP enzymes and Flavin-containing monooxygenases (FMOs) are implicated in N-oxidation reactions of various xenobiotics.

Below is a diagram illustrating the primary metabolic pathways of omeprazole.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Inhibition of CYP2C19 and CYP3A4 by Omeprazole Metabolites and Their Contribution to Drug-Drug Interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Omeprazole Therapy and CYP2C19 Genotype - Medical Genetics Summaries - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Formation of omeprazole sulphone but not 5-hydroxyomeprazole is inhibited by grapefruit juice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Omeprazole-N-Oxide: An In-Depth Technical Guide on a Key Metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b194791#omeprazole-n-oxide-as-a-metabolite-of-omeprazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com